

Technical Guide: 3-Chloro-8-methylisoquinolin-1(2H)-one

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Compound of Interest

Compound Name: 3-Chloro-8-methyl-1,2-dihydroisoquinolin-1-one

Cat. No.: B13235508

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Executive Summary & Structural Significance

3-Chloro-8-methylisoquinolin-1(2H)-one is a functionalized heterocycle belonging to the isoquinolin-1-one family.^{[3][4]} It serves as a critical "privileged scaffold" in medicinal chemistry, particularly in the development of PARP inhibitors, kinase inhibitors, and GPCR modulators.

- **Core Scaffold:** The isoquinolin-1-one (isocarbostyryl) core mimics the benzamide pharmacophore found in many bioactive molecules.
- **3-Chloro Handle:** The chlorine atom at the C3 position is an electrophilic site, highly reactive toward Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing for rapid library generation.
- **8-Methyl Substituent:** The methyl group at the C8 position (peri-position) introduces steric bulk near the lactam moiety. This restricts the conformational freedom of N-substituents and modulates the lipophilicity and metabolic stability of the ring system, often protecting the C8 position from oxidative metabolism.

Physicochemical Profile

Understanding the baseline properties is essential for integrating this scaffold into ADME-Tox workflows.

Property	Value (Predicted)	Significance
Molecular Formula	C ₁₀ H ₈ ClNO	Core composition
Molecular Weight	193.63 g/mol	Fragment-based drug design (FBDD) compatible
LogP (Octanol/Water)	~2.5 - 2.8	Moderate lipophilicity; good membrane permeability
TPSA	~29.1 Å ²	High oral bioavailability potential (Rule of 5 compliant)
H-Bond Donors	1 (NH Lactam)	Critical for active site binding (e.g., hinge region of kinases)
H-Bond Acceptors	1 (C=O[5] Carbonyl)	Interaction with backbone amides in proteins
pKa (Lactam NH)	~10.5	Weakly acidic; deprotonation requires strong bases (e.g., NaH, Cs ₂ CO ₃)

Synthetic Pathways

The synthesis of 3-chloro-8-methylisoquinolin-1(2H)-one requires a regioselective approach to ensure the methyl group is positioned at C8 and the chlorine at C3. The most robust method involves the cyclization of homophthalic acid derivatives.

Route A: The Modified Simmonds-Smith Cyclization (Recommended)

This route utilizes 2-(cyanomethyl)-6-methylbenzoic acid as the key precursor. The reaction with phosphorus pentachloride (

) effects both cyclization and chlorination in a single pot.

Retrosynthetic Logic

- Target: 3-chloro-8-methylisoquinolin-1(2H)-one
- Precursor: 2-(cyanomethyl)-6-methylbenzoic acid
- Starting Material: 2-amino-6-methylbenzoic acid (via Sandmeyer/homologation) or 2,6-dimethylbenzoic acid (via lateral lithiation).

Detailed Protocol

- Reagents: 2-(cyanomethyl)-6-methylbenzoic acid (1.0 equiv),
(2.0 equiv),
(solvent/reagent), HCl (gas, byproduct).
- Procedure:
 - Suspend 2-(cyanomethyl)-6-methylbenzoic acid in anhydrous
(10 volumes).
 - Add
portion-wise at 0°C to control the exotherm.
 - Heat the mixture to reflux (100-110°C) for 4–6 hours. The acid converts to the acyl chloride, which cyclizes onto the nitrile nitrogen.
 - Mechanism:[3][4][6][7][8] The nitrile nitrogen attacks the acyl chloride, forming a cyclic imidoyl chloride intermediate.
 - Work-up: Cool to room temperature. Pour the reaction mixture slowly onto crushed ice (Hydrolysis of excess
is violent).
 - Collect the precipitate by filtration.[9] Wash with water and cold methanol.

- Purification: Recrystallize from ethanol or acetic acid.

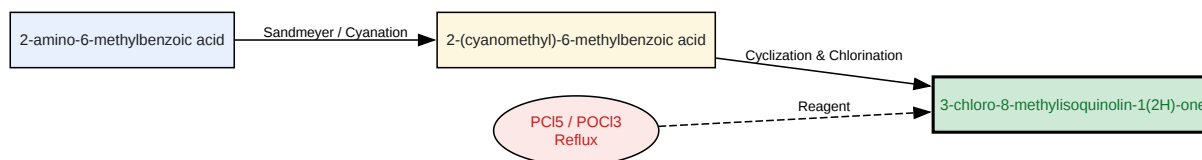
Route B: From 8-Methylhomophthalic Anhydride

Alternatively, the dione intermediate can be chlorinated.^[1]

- Cyclization: React 8-methylhomophthalic anhydride with aqueous ammonia or urea to form 8-methylisoquinoline-1,3(2H,4H)-dione.
- Chlorination: Treat the dione with

at reflux.
 - Note: This method may yield mixtures of 3-chloro-1-one and 1,3-dichloroisoquinoline. Careful control of temperature and stoichiometry is required to favor the 3-chloro-1-one (monochlorination).

Visualization: Synthetic Workflow



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Caption: One-pot cyclization and chlorination strategy from the benzoic acid precursor.

Reactivity & Medicinal Chemistry Applications

The 3-chloro-8-methylisoquinolin-1(2H)-one scaffold is a versatile building block. Its reactivity is defined by three distinct vectors.

Vector 1: C3-Palladium Catalyzed Coupling (The "Warhead")

The C3-Cl bond is chemically distinct from the C1-Carbonyl. It readily undergoes oxidative addition with Palladium(0).

- Suzuki-Miyaura Coupling:

- Conditions:

- ,

- (5 mol%),

- (2M aq), Dioxane/Toluene, 90°C.

- Utility: Introduces aryl or heteroaryl groups to expand the pharmacophore (e.g., mimicking the biaryl axis of kinase inhibitors).

- Buchwald-Hartwig Amination:

- Conditions:

- ,

- , Xantphos or BINAP,

- , Toluene, 100°C.

- Utility: Introduces amino side chains for solubility or H-bonding.

Vector 2: N2-Alkylation (The "Tail")

The lactam NH (

) can be deprotonated and alkylated.

- Conditions:

- (Alkyl halide),

- or NaH, DMF/Acetone, RT to 60°C.

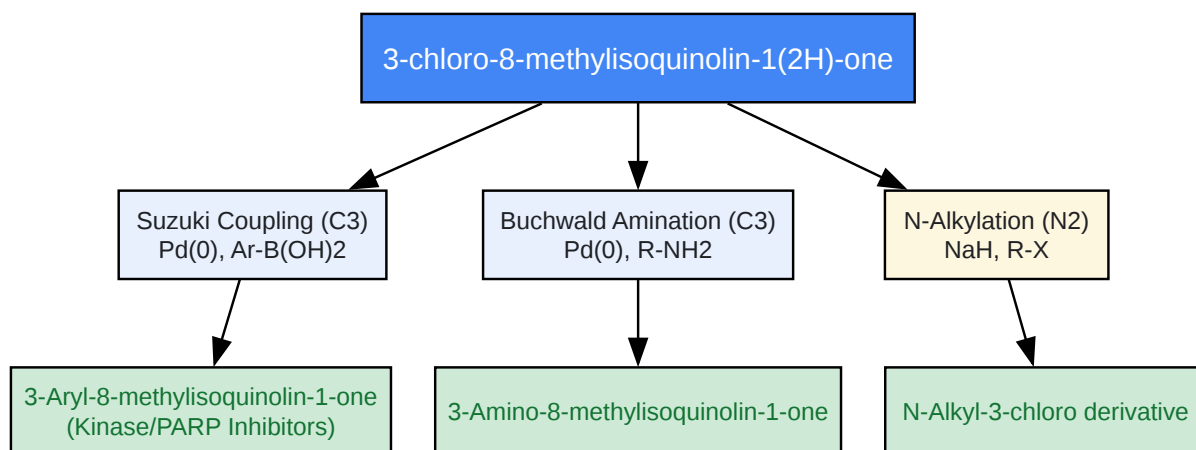
- Significance: N-alkylation locks the tautomer in the lactam form and prevents O-alkylation (which is rare but possible with silver salts).

Vector 3: C8-Methyl Steric Influence (The "Shield")

The 8-methyl group exerts a peri-effect.

- Conformation: It forces N-substituents to twist out of planarity, potentially improving selectivity for specific enzyme pockets.
- Metabolism: It blocks the C8 position from CYP450-mediated oxidation, a common clearance pathway for flat aromatic systems.

Visualization: Reactivity Map



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Caption: Divergent synthesis pathways from the core scaffold.

Experimental Protocol: Suzuki Coupling (Example)

Objective: Synthesis of 3-(4-fluorophenyl)-8-methylisoquinolin-1(2H)-one.

- Charge: A reaction vial is charged with 3-chloro-8-methylisoquinolin-1(2H)-one (1.0 equiv), 4-fluorophenylboronic acid (1.2 equiv), and (0.05 equiv).

- Solvent: Add 1,4-dioxane (0.1 M concentration) and aqueous (2.0 M, 3.0 equiv).
- Reaction: Deoxygenate with Argon for 5 mins. Seal and heat to 90°C for 12 hours.
- Workup: Dilute with EtOAc, wash with water/brine.^[1] Dry over .
- Purification: Flash chromatography (Hexane/EtOAc gradient).

References

- Title: "A Convenient Synthesis of 3-Chloroisoquinolin-1(2H)-ones via Reaction of 2-(Cyanomethyl)benzoic Acids with PCl_5 ."
- Suzuki Coupling on Isoquinolinones
 - Title: "Synthesis of Novel (S)-3-(1-Aminoethyl)-8-pyrimidinyl-2-phenylisoquinolin-1(2H)-ones by Suzuki–Miyaura Coupling."
 - Source: Pharmaceuticals (2022).^[10] [Link](#)
 - Context: Demonstrates Pd-catalyzed coupling conditions on the 3-chloro and 8-position handles.
- Biological Activity of Isoquinolinones
 - Title: "Recent Advances in Synthesis of 3,4-Dihydroisoquinolin-1(2H)-one."
 - Source: K.T.H.M. College Review. [Link](#)
 - Context: Reviews the broad biological applicability of the scaffold (PARP, anticancer).
- Reactivity of 3-Chloroisoquinolines
 - Title: "3-Chloroisoquinoline | $\text{C}_9\text{H}_6\text{ClN}$."
 - Source: PubChem. [Link](#)
 - Context: Physicochemical data and safety profile for the parent 3-chloro analog.

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